

Stability and storage conditions for 3-(Phenylsulfonyl)propionic acid

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Compound of Interest

Compound Name: 3-Phenylmethanesulfonyl-propionic acid

Cat. No.: B1274670

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An In-Depth Technical Guide to the Stability and Storage of 3-(Phenylsulfonyl)propionic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for 3-(Phenylsulfonyl)propionic acid. The information herein is intended to support researchers, scientists, and drug development professionals in maintaining the integrity and purity of this compound for use in chemical synthesis and other research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of 3-(Phenylsulfonyl)propionic acid is presented in Table 1. Understanding these properties is fundamental to developing appropriate storage and handling protocols.

Table 1: Physicochemical Properties of 3-(Phenylsulfonyl)propionic acid

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₄ S	[1][2]
Molecular Weight	214.24 g/mol	[1][2]
CAS Number	10154-71-9	[1][2]
Appearance	White to off-white solid	[3]
Melting Point	128-130 °C	[1][3]
Boiling Point	458.9 °C at 760 mmHg (Predicted)	[1][3]
Solubility	Soluble in methanol (25 mg/mL, clear, colorless)	[1][3]
pKa	3.85 ± 0.10 (Predicted)	[1]
Storage Class	11 - Combustible Solids	

Recommended Storage and Handling

Based on available data, the following conditions are recommended for the storage of 3-(Phenylsulfonyl)propionic acid to ensure its stability and prevent degradation.

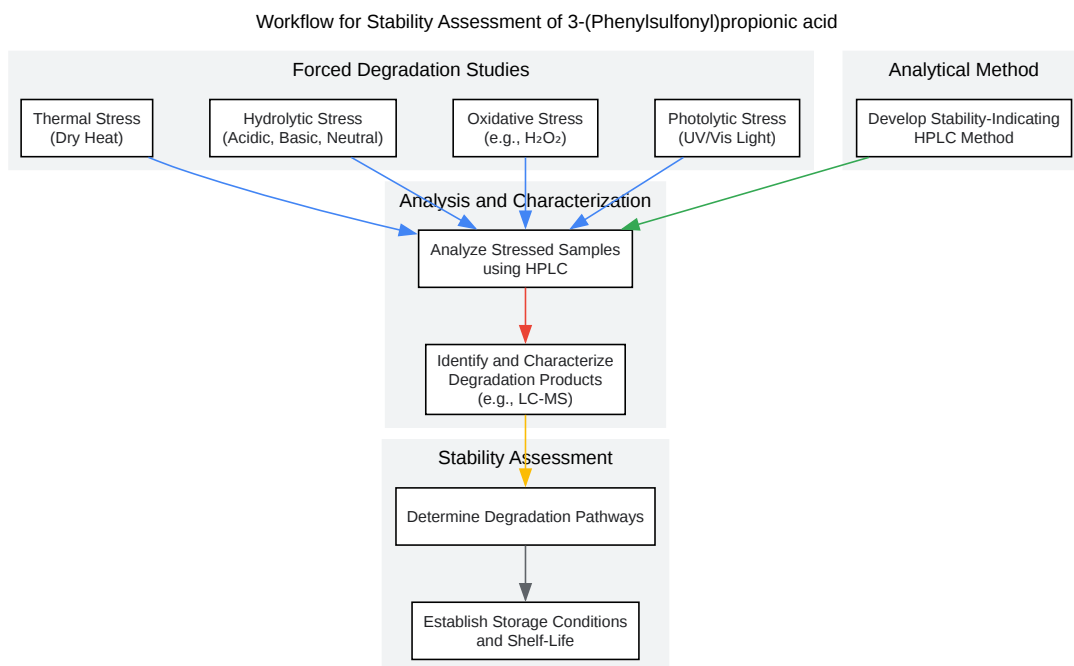
Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Rationale	Reference(s)
Temperature	Room Temperature	To prevent thermal degradation.	[1] [2] [3]
Atmosphere	Sealed in a dry environment	The compound is a solid and should be protected from moisture to prevent potential hydrolysis of the carboxylic acid group and physical changes.	[1] [3]
Light	Store in a light-resistant container	While specific photostability data is unavailable, it is good practice to protect from light to prevent potential photolytic degradation.	[4] [5]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	To avoid chemical reactions that could degrade the compound.	[6]

Stability Profile and Potential Degradation Pathways

While specific stability studies on 3-(Phenylsulfonyl)propionic acid are not extensively published, an understanding of its functional groups (a carboxylic acid and a sulfone) allows for the prediction of potential degradation pathways. Forced degradation studies are essential to identify the intrinsic stability of the molecule.[\[7\]](#)[\[8\]](#)

A logical workflow for conducting a comprehensive stability assessment is outlined in the diagram below.




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